

Stability of BAY 1135626 in different solvent systems

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Compound of Interest

Compound Name: BAY 1135626

Cat. No.: B15603177

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Technical Support Center: BAY 1135626

Welcome to the technical support center for **BAY 1135626**. This resource is designed to provide researchers, scientists, and drug development professionals with comprehensive guidance on the stability of **BAY 1135626** in various solvent systems. Below you will find frequently asked questions, troubleshooting guides, and detailed experimental protocols to ensure the integrity of your experiments.

Frequently Asked Questions (FAQs)

Q1: What is **BAY 1135626** and what is its primary application?

BAY 1135626 is a key component used in the synthesis of BAY 1129980, an antibody-drug conjugate (ADC).[1] BAY 1129980 is an auristatin-based anti-C4.4A (LYPD3) ADC developed for non-small cell lung cancer (NSCLC) research.[1][2][3] **BAY 1135626** itself is a derivative of auristatin, a potent microtubule-disrupting agent, combined with a non-cleavable alkyl hydrazide linker.[2][4]

Q2: What are the recommended storage conditions for **BAY 1135626** stock solutions?

For optimal stability, it is recommended to store stock solutions of **BAY 1135626** under the following conditions:

- -80°C: for up to 6 months
- -20°C: for up to 1 month

It is also crucial to protect the solutions from light.

Q3: Which solvents are recommended for preparing **BAY 1135626** stock solutions?

Dimethyl sulfoxide (DMSO) is a commonly used solvent for preparing high-concentration stock solutions of **BAY 1135626**.^[2] When using DMSO, it is critical to use a fresh, anhydrous grade, as hygroscopic DMSO can negatively impact the solubility of the compound.^[2] For in vivo applications, specific co-solvent systems are often required.

Troubleshooting Guide

Issue	Potential Cause	Recommended Solution
Precipitation observed in stock solution upon storage	- Solvent has absorbed water.- Storage temperature fluctuations.- Exceeded recommended storage duration.	- Use fresh, anhydrous DMSO for stock solution preparation.- Ensure consistent and appropriate storage temperatures (-20°C or -80°C).- Prepare fresh stock solutions if the recommended storage period has been exceeded.
Inconsistent experimental results	- Degradation of BAY 1135626 in working solution.- Multiple freeze-thaw cycles of the stock solution.	- Prepare fresh working solutions for each experiment from a stable stock.- Aliquot stock solutions into single-use vials to avoid repeated freeze-thaw cycles.
Difficulty dissolving BAY 1135626	- Compound has low solubility in the chosen solvent.- Presence of moisture in the solvent.	- Gentle heating and/or sonication can be used to aid dissolution in DMSO. ^[2] - Ensure the use of high-purity, anhydrous solvents.

Stability in Different Solvent Systems

While specific quantitative stability data for **BAY 1135626** in various solvents is not extensively published, the following table summarizes recommended solvent systems for in vitro and in vivo studies based on available information for **BAY 1135626** and general knowledge of auristatin-based ADCs. The stability of the non-cleavable linker in **BAY 1135626** is designed to be high to prevent premature drug release.^[2]

Solvent System	Application	Known Stability & Handling Notes
100% DMSO	In vitro stock solutions	Stable for up to 6 months at -80°C or 1 month at -20°C (protect from light).[2] Use of newly opened, anhydrous DMSO is critical for solubility. [2]
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	In vivo formulation	This formulation yields a clear solution with a solubility of at least 3.5 mg/mL.[2]
10% DMSO, 90% (20% SBE- β -CD in Saline)	In vivo formulation	This formulation also provides a clear solution with a solubility of at least 3.5 mg/mL.[2]
10% DMSO, 90% Corn Oil	In vivo formulation	Achieves a clear solution with a solubility of at least 3.5 mg/mL.[2] Caution is advised if the continuous dosing period exceeds half a month.[1]

Experimental Protocols

Protocol for Preparing a 10 mM Stock Solution in DMSO

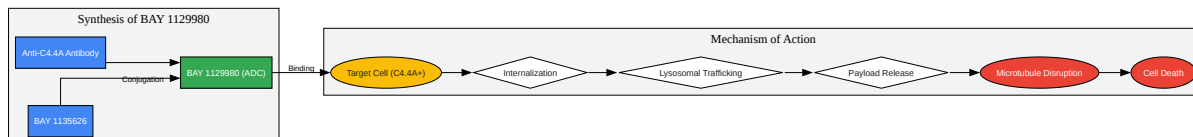
- Preparation: Allow the vial of solid **BAY 1135626** to equilibrate to room temperature before opening to prevent moisture condensation.
- Solvent Addition: Add the appropriate volume of fresh, anhydrous DMSO to the vial to achieve a 10 mM concentration.
- Dissolution: Gently vortex the vial to mix. If necessary, use an ultrasonic bath to aid dissolution.
- Storage: Aliquot the stock solution into single-use, light-protected vials and store at -80°C for long-term storage or -20°C for short-term storage.

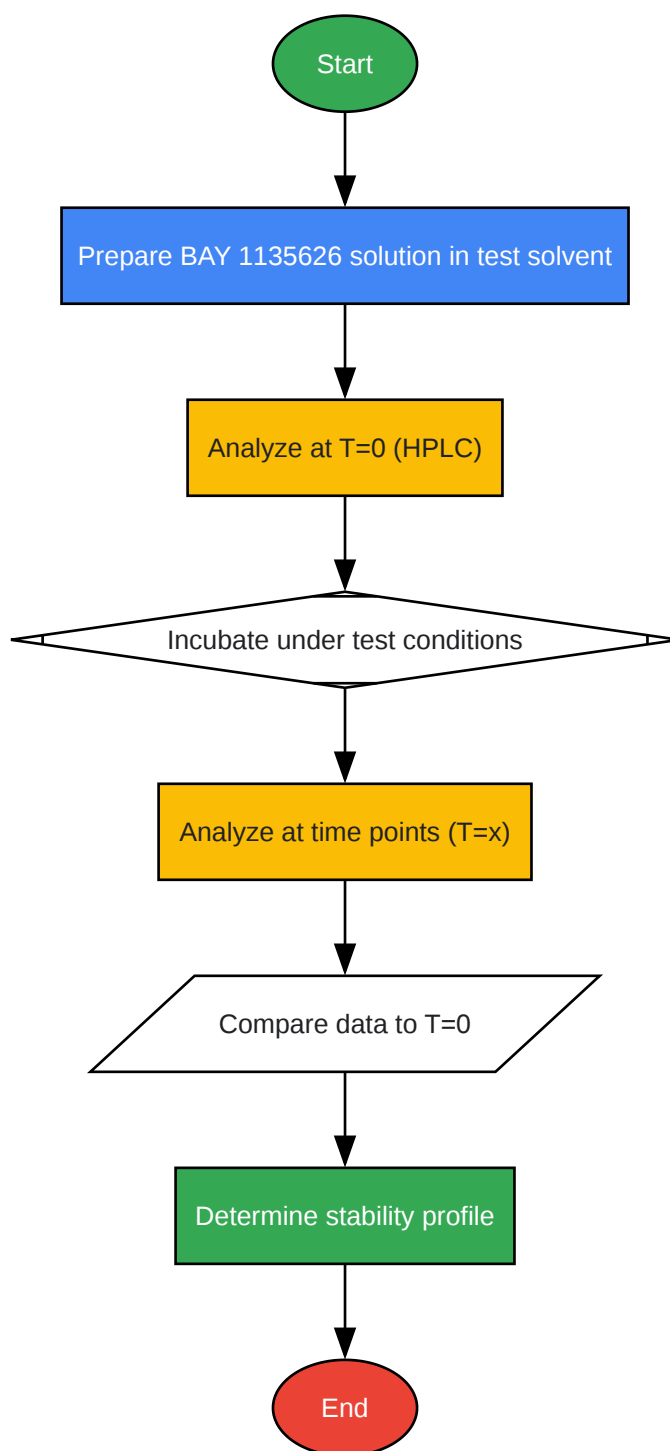
General Protocol for Assessing Stability using HPLC

This protocol provides a general framework for assessing the stability of **BAY 1135626** in a chosen solvent system.

- **Solution Preparation:** Prepare a solution of **BAY 1135626** in the solvent system of interest at a known concentration.
- **Initial Analysis (T=0):** Immediately analyze the freshly prepared solution using a validated High-Performance Liquid Chromatography (HPLC) method to determine the initial purity and peak area of **BAY 1135626**.
- **Incubation:** Store the solution under the desired experimental conditions (e.g., specific temperature, light exposure).
- **Time-Point Analysis:** At predetermined time points (e.g., 1, 3, 7, 14 days), withdraw an aliquot of the solution and analyze it by HPLC.
- **Data Analysis:** Compare the peak area of **BAY 1135626** at each time point to the initial peak area to calculate the percentage of the compound remaining. The appearance of new peaks may indicate degradation products.

Visualizations





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- [4. \[PDF\] Preclinical Antitumor Efficacy of BAY 1129980—a Novel Auristatin-Based Anti-C4.4A \(LYPD3\) Antibody–Drug Conjugate for the Treatment of Non–Small Cell Lung Cancer | Semantic Scholar \[semanticscholar.org\]](#)
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